Technical Guide: Safety, Handling, and Experimental Protocols for Anthryl Propanols

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Compound of Interest

Compound Name:	*(3R)-3-Amino-3-(2-anthryl)propan-1-OL*
Cat. No.:	*B13037283*

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Executive Summary

Anthryl propanols, specifically 3-(9-anthryl)-1-propanol, represent a critical class of fluorescent probes and intercalating agents used in drug discovery and supramolecular chemistry. While their primary utility lies in the high quantum yield of the anthracene fluorophore, this same property introduces significant handling challenges: photochemical instability.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a mechanistic understanding of the hazards. The core directive for researchers is the "Amber Protocol"—a zero-tolerance policy for white light exposure during handling to prevent irreversible [4+4] photodimerization, which alters the compound's pharmacokinetics and toxicity profile.

Part 1: Physicochemical & Safety Profile (Enhanced SDS)

Standard SDS documents often list generic hazards. For drug development professionals, understanding the source of the hazard is vital for risk mitigation.

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Chemical Identification & Properties[1]

Property	Specification
Chemical Name	3-(9-Anthryl)-1-propanol
CAS Number	14945-63-2
Molecular Formula	$C_{17}H_{16}O$
Molecular Weight	236.31 g/mol
Appearance	Light yellow to yellow crystalline powder
Solubility	Soluble in DCM, Chloroform, DMSO; Insoluble in water
Fluorescence	~365 nm (Blue emission)

GHS Hazard Classification (Composite)

Based on the anthracene moiety and aliphatic alcohol tail, the following GHS classifications apply. Note the specific environmental hazard associated with polycyclic aromatic hydrocarbons (PAHs).

Hazard Class	Category	Hazard Statement	Code
Skin Irritation	Cat 2	Causes skin irritation.[1][2][3][4]	H315
Eye Irritation	Cat 2A	Causes serious eye irritation.[2][3][4]	H319
STOT - SE	Cat 3	May cause respiratory irritation.[3][4][5][6]	H335
Aquatic Acute	Cat 1	Very toxic to aquatic life.[4][6]	H400
Aquatic Chronic	Cat 1	Very toxic to aquatic life with long-lasting effects.[4]	H410

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The Critical Instability: Photodimerization

The primary technical hazard is not acute toxicity, but chemical identity loss via light-induced dimerization. Upon exposure to UV or broad-spectrum white light (>300 nm), the central ring of the anthracene moiety undergoes a [4+4] cycloaddition.[7][8]

Consequences for Research:

- Loss of Fluorescence: The dimer breaks the conjugation of the anthracene system.
- Solubility Changes: The dimer often precipitates, ruining concentration-dependent assays.[8]
- Toxicity Artifacts: In drug screening, the dimer may exhibit different off-target effects than the monomer.

Part 2: Handling & Storage (The "Amber Protocol")

This protocol is designed to mitigate the photochemical risk and PAH exposure limits.

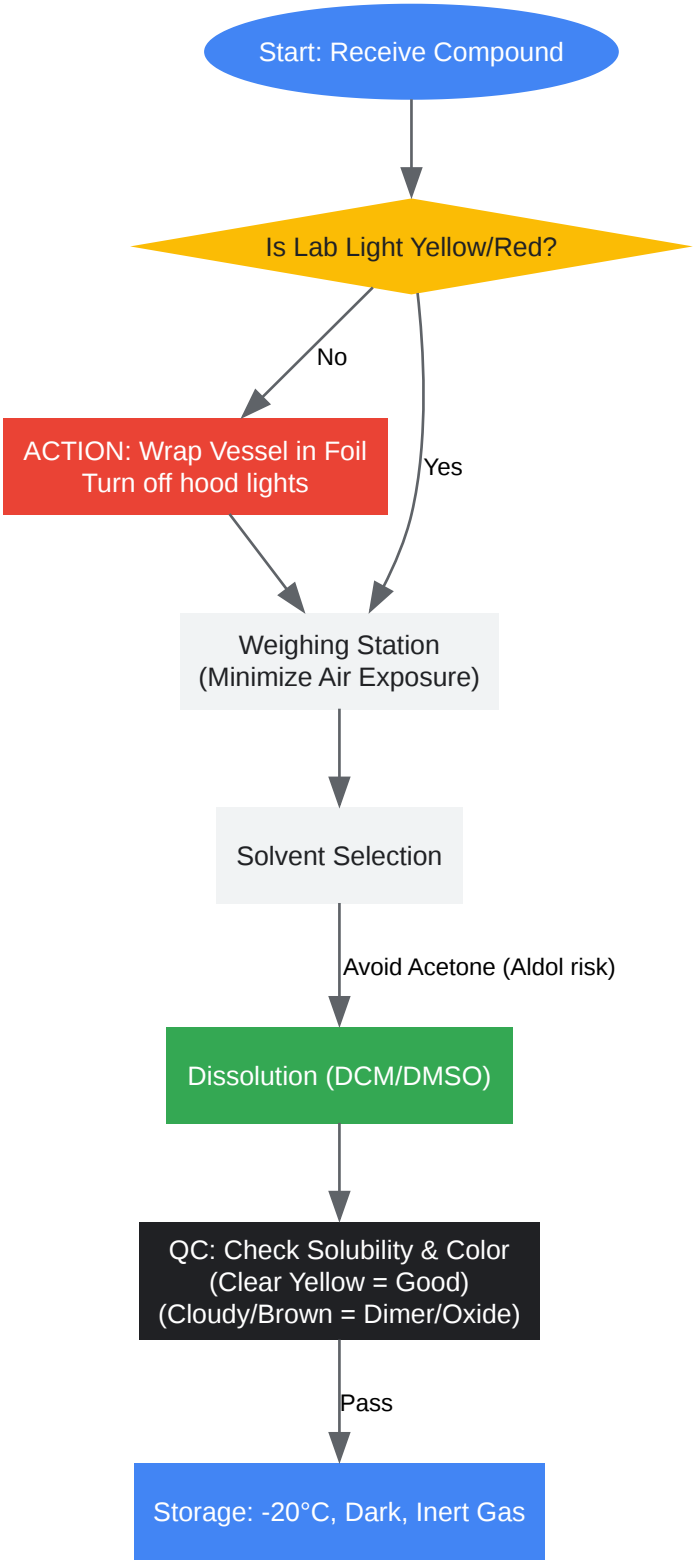
Engineering Controls & PPE

- Lighting: All handling must occur under yellow safety lights (cut-off <500 nm). If yellow lights are unavailable, wrap all reaction vessels and columns in aluminum foil immediately.
- Atmosphere: Store under inert gas (Argon or Nitrogen). Anthracenes are susceptible to oxidation (forming anthraquinone) over long periods.
- Glove Selection:
  - Standard Handling: Nitrile gloves (minimum 0.11 mm thickness) are sufficient for the solid powder.
  - Solution Handling: If dissolved in Dichloromethane (DCM), nitrile offers <5 minutes of protection. Use Silver Shield (Laminate) gloves or double-glove with PVA for extended handling of solutions.

Workflow Visualization

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The following diagram outlines the mandatory decision logic for handling anthryl propanols to ensure sample integrity.



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Caption: The "Amber Protocol" workflow emphasizing light exclusion steps during the weighing and dissolution phases to prevent [4+4] cycloaddition.

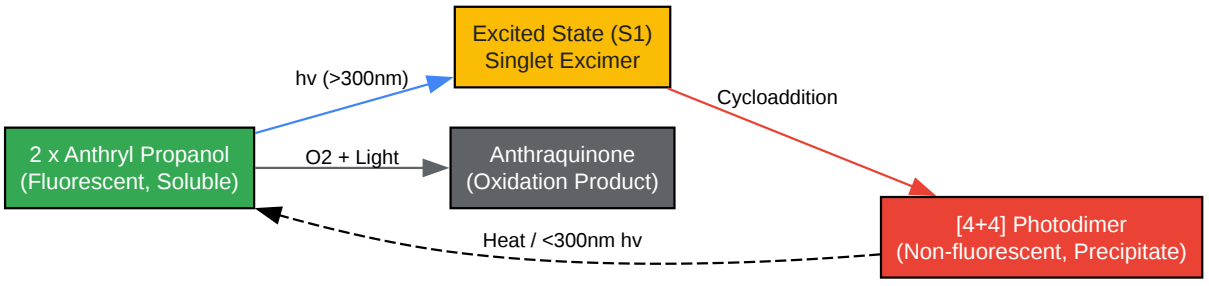
Part 3: Mechanism & Experimental Application

Understanding the synthesis and degradation pathways is essential for troubleshooting experimental anomalies.

Synthesis & Degradation Pathways

The synthesis typically involves the reaction of 9-anthryllithium with epoxides or the reduction of anthraldehydes. However, the degradation pathway is more relevant for safety and stability.

The Photodimerization Mechanism: When two anthracene molecules interact under light, they form a "butterfly" dimer. This reaction is reversible under thermal conditions (heating >200°C) or deep UV (<300 nm), but in biological assays (37°C), it is effectively an irreversible trap.



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Caption: Competitive degradation pathways: [4+4] photodimerization (primary instability) vs. oxidation to anthraquinone.

Experimental Protocol: Preparation of Stock Solution

Objective: Prepare a 10 mM stock solution for cellular uptake studies without inducing photodegradation.

- Preparation: Pre-purge a vial with Nitrogen gas. Ensure the room is under yellow light.

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- Weighing: Weigh 2.36 mg of 3-(9-anthryl)-1-propanol into the vial.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Dimethyl sulfoxide).
  - Note: DMSO is preferred over DCM for biological assays due to lower volatility and compatibility with cell media.
- Dissolution: Vortex for 30 seconds. The solution should be bright yellow and clear.
  - Validation: If the solution is colorless or cloudy, dimerization has occurred. If it is brown, oxidation has occurred. Discard.
- Aliquoting: Aliquot into amber microcentrifuge tubes.
- Storage: Flash freeze and store at -20°C.

Part 4: Toxicology in Drug Development[9]

When using anthryl propanols as drug conjugates or probes, specific toxicological endpoints must be monitored.

DNA Intercalation & Genotoxicity

The planar anthracene structure allows the molecule to slide between DNA base pairs (intercalation).

- Risk: While useful for staining, this mechanism causes frameshift mutations during replication.
- Testing: In early drug development, any lead compound containing this moiety must undergo an Ames Test (Salmonella typhimurium) and an In Vitro Micronucleus Test early in the screening cascade [1].

Reproductive Toxicity

Propyl-linked aromatic compounds have shown potential for reproductive toxicity in rodent models.

- Mechanism: Metabolic oxidation of the propanol chain can yield reactive aldehydes.

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- Alert: Similar compounds (e.g., 1,3-dichloro-2-propanol) have demonstrated embryotoxicity [2].[9] While anthryl propanol is bulkier, the aliphatic tail remains a metabolic soft spot.

Environmental Fate (Aquatic Toxicity)

Anthracene derivatives are highly toxic to aquatic life (LC50 < 1 mg/L for Daphnia magna) [3].

- Disposal:Never dispose of down the drain. All waste, including rinsate from glassware, must be collected in "Hazardous Waste - Organic" streams.

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